

An In-depth Technical Guide to Copper Octanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Copper octanoate

Cat. No.: B1618762

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **copper octanoate**, a compound with significant applications in various scientific and industrial fields, including its role as a fungicide and bactericide. This document details its chemical identifiers, physicochemical properties, synthesis protocols, and mechanism of action.

Chemical Identifiers and Synonyms

Copper octanoate is a copper salt of octanoic acid. It is crucial to distinguish between the straight-chain isomer (n-octanoate) and its branched-chain isomers, such as 2-ethylhexanoate, as they may be assigned different identifiers. Several CAS numbers are associated with **copper octanoate** and its isomers, reflecting the complexities in chemical substance registration.

Identifier Type	Value	Source
CAS Number	20543-04-8	EPA, ChemIDplus, AICIS, ECHA[1]
3890-89-9	Benchchem, PubChem[2]	
IUPAC Name	copper bis(octanoate)	PubChem
copper;octanoate	Benchchem[2]	
Molecular Formula	C ₁₆ H ₃₀ CuO ₄	Benchchem, PubChem[2]
InChI	InChI=1S/2C ₈ H ₁₆ O ₂ .Cu/c21-2-3-4-5-6-7-8(9)10;/h22-7H ₂ ,1H ₃ ,(H,9,10);/q;;;+2/p-2	Benchchem[2]
InChIKey	VNZQQAVATKSIBR-UHFFFAOYSA-L	Benchchem[2]
SMILES	CCCCCCCC(=O)[O-].CCCCCCCC(=O)[O-].[Cu+2]	Benchchem[2]
Synonyms	Copper(II) octanoate, Cupric octanoate, Copper caprylate, Octanoic acid, copper salt	PubChem

Physicochemical Properties

The physicochemical properties of **copper octanoate** are essential for its handling, formulation, and application.

Property	Value	Source
Molecular Weight	349.95 g/mol	PubChem
Appearance	Blue liquid	Benchchem[2]
Solubility	Dispersible in water	
pH	5.75 ± 0.50	
Structure	Forms a binuclear "paddlewheel" structure common for copper(II) carboxylates, where two copper atoms are bridged by four octanoate ligands.	

Experimental Protocols

Synthesis of Copper Octanoate

A common and efficient method for synthesizing **copper octanoate** involves the reaction of a soluble copper(II) salt with octanoic acid or its salt, or the direct reaction of copper oxide with n-octanoic acid. The following protocol is based on the reaction with copper oxide.[3]

Materials:

- Copper(II) oxide (CuO) powder
- n-Octanoic acid (C₈H₁₆O₂)
- Dehydrated ethanol (solvent)
- 1L Round-bottom flask
- Water bath
- Condenser
- Stirring apparatus

Procedure:

- In a 1L round-bottom flask, combine 12.4 g of copper(II) oxide powder and 22.5 g of n-octanoic acid. The molar ratio of n-octanoic acid to copper oxide is approximately 1:1.[3]
- Add 500 mL of dehydrated ethanol to the flask.
- Stir the mixture to dissolve the n-octanoic acid completely in the ethanol.
- Set up the flask in a water bath equipped with a condenser.
- Heat the water bath to 90°C and maintain this temperature to allow the reaction to proceed under reflux for 36 hours.[3]
- After the reaction is complete, the resulting mixture contains the **copper octanoate** product.
- The final product is obtained after solid-liquid separation.
- This method has been reported to yield a product with a purity of 99.3% and a yield of 90.3%.[3]

Mechanism of Action and Applications

Fungicidal and Bactericidal Activity

Copper octanoate functions as a contact fungicide and bactericide.[4][5] Its mechanism of action is based on the slow release of cupric ions (Cu^{2+}).[6] These ions are believed to act via multiple modes of action:

- **Protein Denaturation:** Copper ions can bind to various functional groups in proteins (such as sulfhydryl, hydroxyl, and imidazole groups), leading to the denaturation of enzymes and other critical proteins within the pathogen.[6][7]
- **Disruption of Cell Membranes:** The interaction of copper ions with cell membranes can alter their integrity, leading to leakage of cellular contents.[6]
- **Interference with Energy Transport:** Copper ions can interfere with essential energy transport systems within the microbial cells.[6]

Once a pathogen has penetrated the host plant tissue, copper fungicides are generally ineffective.[6]

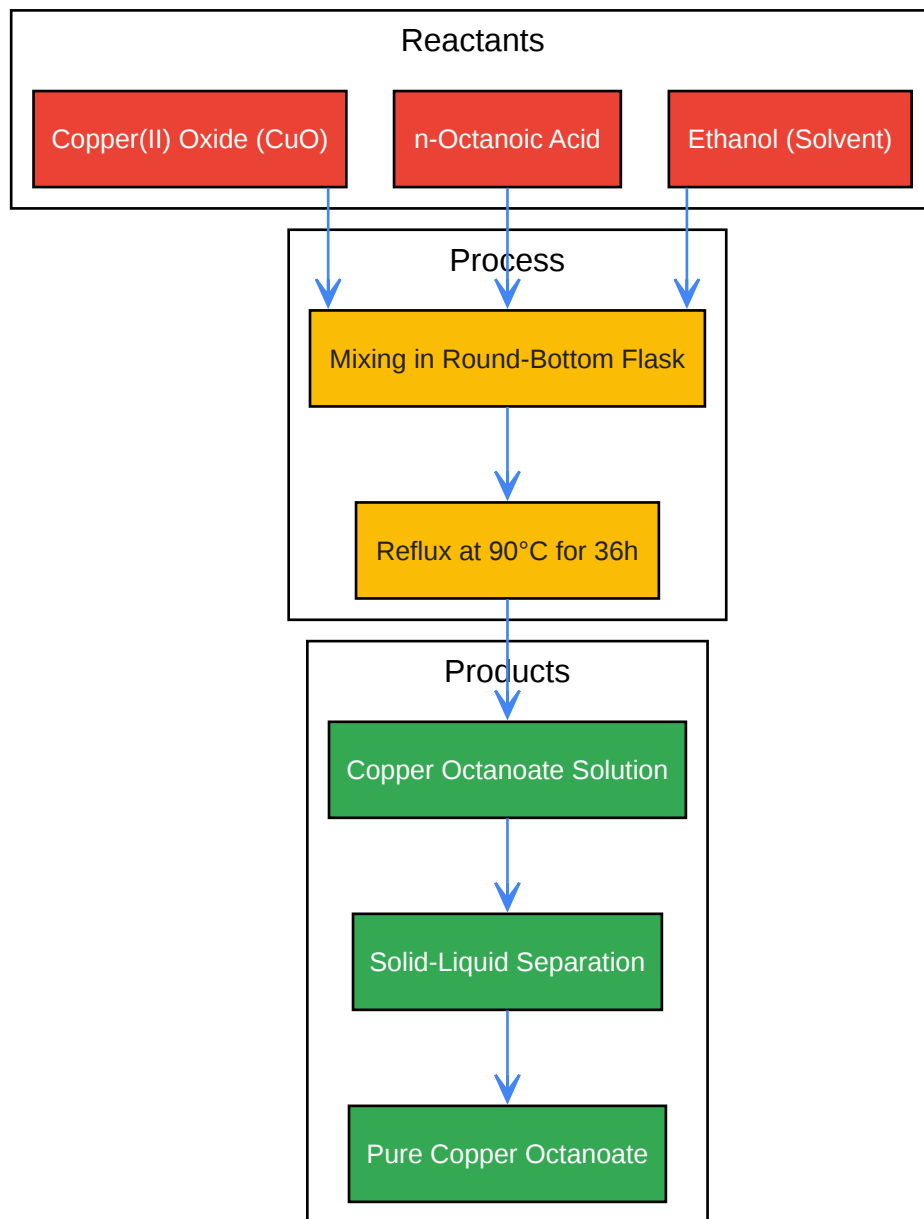
Applications in Research and Drug Development

Copper compounds, in general, are being explored for various biomedical applications. Their ability to interact with biological molecules makes them interesting candidates for the development of new therapeutic agents.[8] The anti-proliferative and biocidal properties of copper are of particular interest in drug development.

Visualizations

Synthesis Workflow of Copper Octanoate

Synthesis of Copper Octanoate

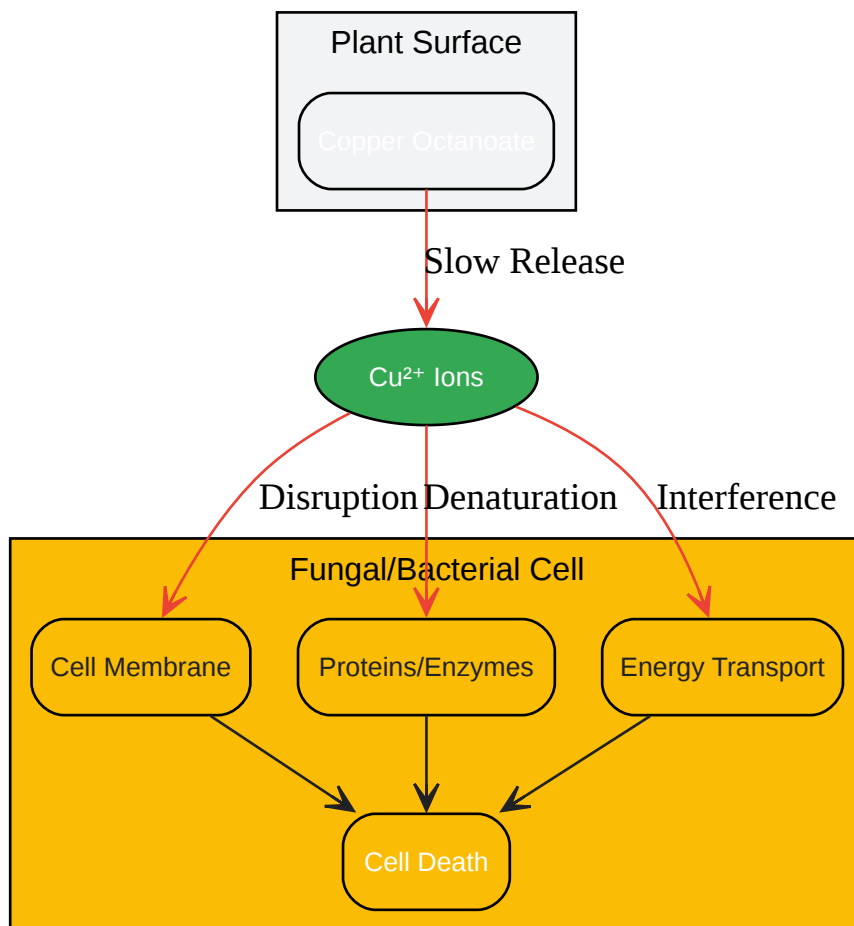


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **copper octanoate**.

Fungicidal Mechanism of Action

Fungicidal Mechanism of Copper Octanoate



[Click to download full resolution via product page](#)

Caption: Simplified mechanism of **copper octanoate**'s fungicidal action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. Copper octanoate | 3890-89-9 | Benchchem [benchchem.com]

- 3. Synthesis method for copper octoate - Eureka | Patsnap [eureka.patsnap.com]
- 4. Pesticide Active Ingredients Database / Home and Landscape / Statewide IPM Program [ipm.ucanr.edu]
- 5. canada.ca [canada.ca]
- 6. Copper pesticide - Wikipedia [en.wikipedia.org]
- 7. Copper Fungicides for Organic and Conventional Disease Management in Vegetables | Cornell Vegetables [vegetables.cornell.edu]
- 8. 2-乙基己酸铜(II) | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Copper Octanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618762#copper-octanoate-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com